

ZZW-115: A Versatile Tool for Investigating Cellular Stress Pathways

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Compound of Interest

Compound Name: ZZW-115
Cat. No.: B10824357

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

ZZW-115 is a potent and specific small molecule inhibitor of Nuclear Protein 1 (NUPR1), a stress-inducible protein implicated in a multitude of cellular processes, particularly in the context of cancer biology.[1][2] NUPR1, also known as p8, is an intrinsically disordered protein that is overexpressed in various cancers and plays a crucial role in cellular stress responses, including the unfolded protein response (UPR), oxidative stress, and DNA damage repair.[3][4][5] By targeting NUPR1, **ZZW-115** provides a powerful chemical tool to dissect the intricate signaling networks that govern cellular adaptation to stress and to explore novel therapeutic strategies against diseases characterized by aberrant stress responses, such as cancer.

These application notes provide a comprehensive overview of **ZZW-115**, including its mechanism of action, quantitative data on its activity, and detailed protocols for its use in investigating cellular stress pathways.

Mechanism of Action

ZZW-115 exerts its biological effects primarily through the direct inhibition of NUPR1.[\[6\]](#)[\[7\]](#) It binds to NUPR1, preventing its nuclear translocation and subsequent interaction with downstream effector molecules.[\[3\]](#)[\[8\]](#) This disruption of NUPR1 function leads to a cascade of cellular events, including:

- **Induction of Cell Death:** **ZZW-115** has been shown to induce both apoptosis and necroptosis in cancer cells.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Mitochondrial Dysfunction:** The compound triggers mitochondrial stress, leading to a decrease in ATP production and an increase in reactive oxygen species (ROS).[\[11\]](#)
- **Impairment of DNA Damage Response:** By inhibiting NUPR1, **ZZW-115** can sensitize cancer cells to genotoxic agents.[\[3\]](#)[\[5\]](#)
- **Modulation of the Unfolded Protein Response (UPR):** NUPR1 is known to interact with key components of the UPR, and **ZZW-115** can be used to probe this interaction.

Data Presentation

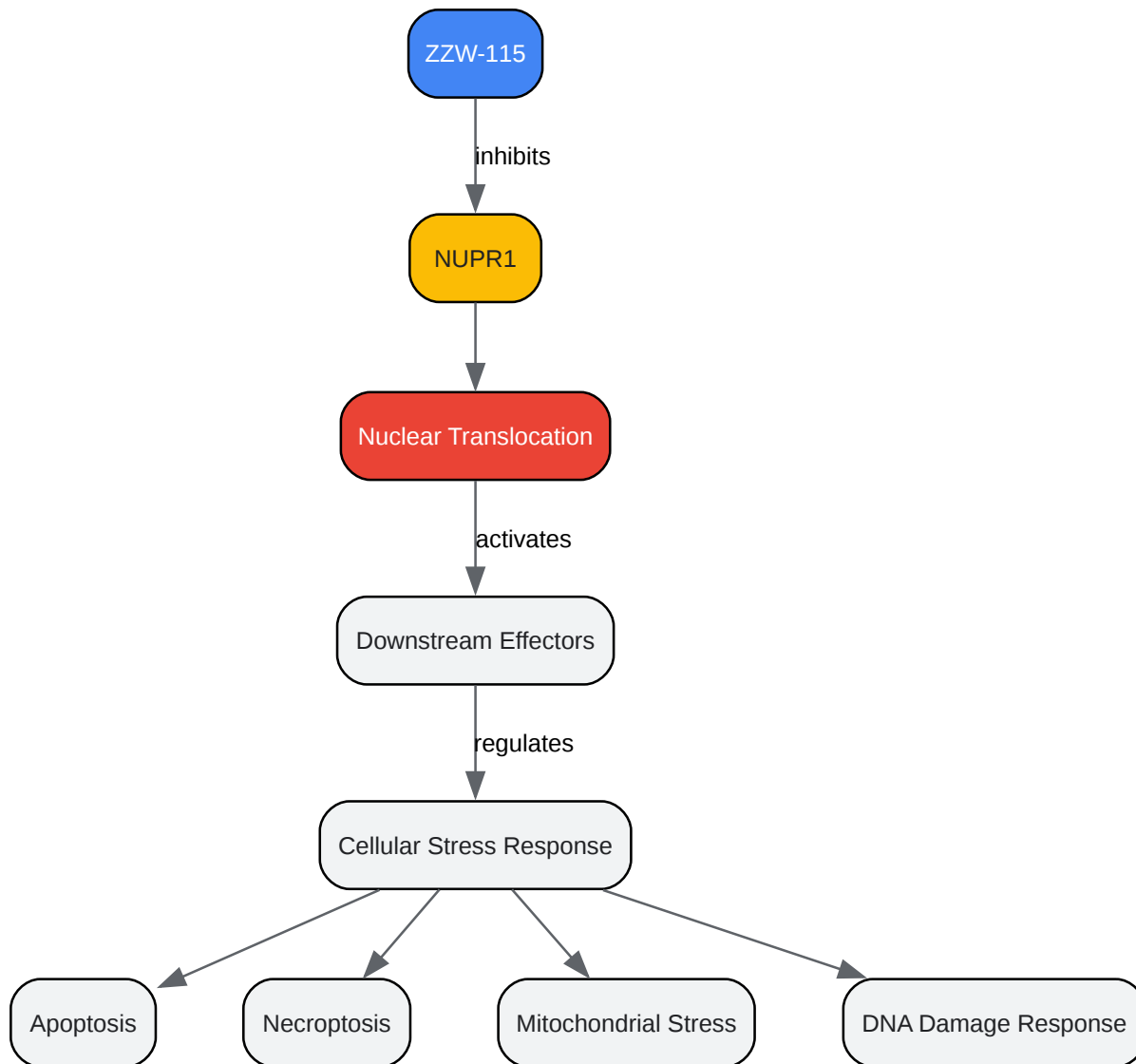
Quantitative Data for ZZW-115

Parameter	Cell Line	Value	Reference
IC50	MiaPaCa-2 (Pancreatic)	2.90 μ M	[1]
Resistant(+) MiaPaCa-2	20.7 μ M	[1]	
ANOR (Pancreatic)	0.84 μ M	[10]	
HN14 (Pancreatic)	4.93 μ M	[10]	
HepG2 (Hepatocellular)	0.42 μ M	[12]	
SaOS-2 (Osteosarcoma)	7.75 μ M	[12]	
In Vivo Efficacy	MiaPaCa-2 Xenograft	0.5-5 mg/kg/day	[11]

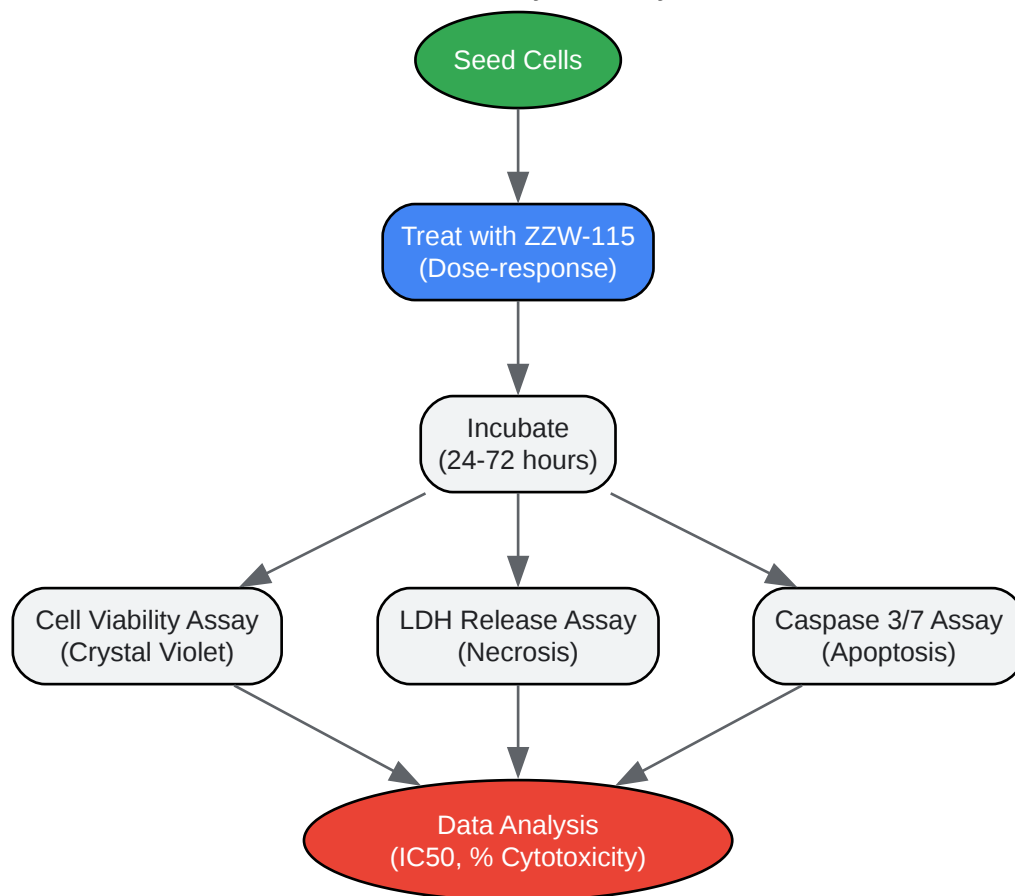
Signaling Pathways and Experimental Workflows

ZZW-115 Mechanism of Action

ZZW-115 Mechanism of Action



Workflow for ZZW-115 Cytotoxicity Assessment



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